

# Handling and safety protocols for working with picramide

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## Compound of Interest

Compound Name: 2,4,6-Trinitroaniline

Cat. No.: B3268610

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## WARNING: For Research and Development Use Only

This document provides generalized guidelines for the handling of picramide (2-amino-4,6-dinitrophenol). Picramide is a dangerously explosive and toxic substance. These protocols are intended for trained researchers and professionals in a controlled laboratory setting. Users must consult the official Safety Data Sheet (SDS) from their supplier and adhere to all institutional and national safety regulations before handling this material. Failure to follow proper safety protocols can result in severe injury or death.

## Application Notes and Protocols for Picramide

Audience: Researchers, scientists, and drug development professionals.

## Hazard Identification and Data Summary

Picramide is a nitrated aromatic compound classified as a desensitized explosive. It is highly sensitive to heat, shock, and friction, especially when dry.<sup>[1][2]</sup> Wetting the compound significantly reduces its explosive tendencies.<sup>[1][2]</sup> It is also classified as harmful if swallowed, inhaled, or in contact with skin.<sup>[3][4][5]</sup>

Table 1: Quantitative Hazard and Physicochemical Data for Picramide

Property	Value	Source / Notes
Synonyms	2-Amino-4,6-dinitrophenol, TNA	[6][7]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> N <sub>3</sub> O <sub>5</sub>	[8]
Molecular Weight	199.12 g/mol	-
Appearance	Dark red to orange crystalline solid	[1]
Melting Point	169-171 °C (Decomposes)	[3]
Explosive Hazard	Severe risk of explosion when dry; sensitive to shock, friction, and heat.[1][2] Explodes if heated to 300°C.[9]	Shipped wetted with at least 20% water to desensitize.[2]
Acute Toxicity	Harmful by inhalation, in contact with skin, and if swallowed.[4][5]	Symptoms include dizziness, weakness, convulsions, and collapse.[1]
Incompatibilities	Strong oxidizing agents, reducing agents, bases (e.g., sodium hydroxide), heat, and sources of ignition.[1][2][3] May form more sensitive salts with metals.[10]	

## Experimental Protocols: Safe Handling and Preparation of Stock Solutions

The following protocols outline the minimum safety requirements for handling picramide. A lab-specific Standard Operating Procedure (SOP) and Hazard Control Plan must be developed and approved by the institution's safety office before work begins.[11][12]

### 2.1. Pre-Handling Safety Protocol

- Authorization: Obtain prior approval from the Principal Investigator (PI) or Laboratory Supervisor.[\[11\]](#)
- Documentation Review: Thoroughly read and understand the manufacturer-specific Safety Data Sheet (SDS).[\[13\]](#)
- Designated Area: Designate a specific work area, such as a chemical fume hood with a blast shield, for all picramide manipulations.[\[14\]](#) Post warning signs indicating the use of an explosive compound.[\[12\]](#)[\[13\]](#)
- Buddy System: Never work alone when handling picramide.[\[11\]](#)[\[13\]](#) Ensure a second person is aware of the procedure and potential hazards.
- Engineering Controls: Ensure an ANSI-approved safety shower and eyewash station are immediately accessible (within 10 seconds travel time).[\[15\]](#) All equipment must be properly grounded to prevent static discharge.[\[2\]](#)
- Personal Protective Equipment (PPE):
  - Body: Flame-resistant lab coat, long pants, and closed-toe shoes.[\[15\]](#)
  - Eyes: Chemical splash goggles and a full-face shield must be worn.[\[15\]](#)
  - Hands: Wear appropriate chemical-resistant gloves (e.g., nitrile, minimum 4mil thickness).[\[15\]](#) If significant contact is likely, wear a heavier utility-grade glove over the primary gloves.[\[15\]](#)

## 2.2. Protocol for Preparing a Picramide Stock Solution

This protocol describes the preparation of a picramide solution. The smallest possible quantity should be used at all times.[\[13\]](#)[\[14\]](#)

Materials:

- Picramide (wetted solid)
- Appropriate solvent (as per experimental design)

- Non-sparking spatula (e.g., plastic, ceramic)[13][14]
- Weighing paper or boat
- Analytical balance inside a chemical fume hood
- Volumetric flasks and pipettes
- Blast shield

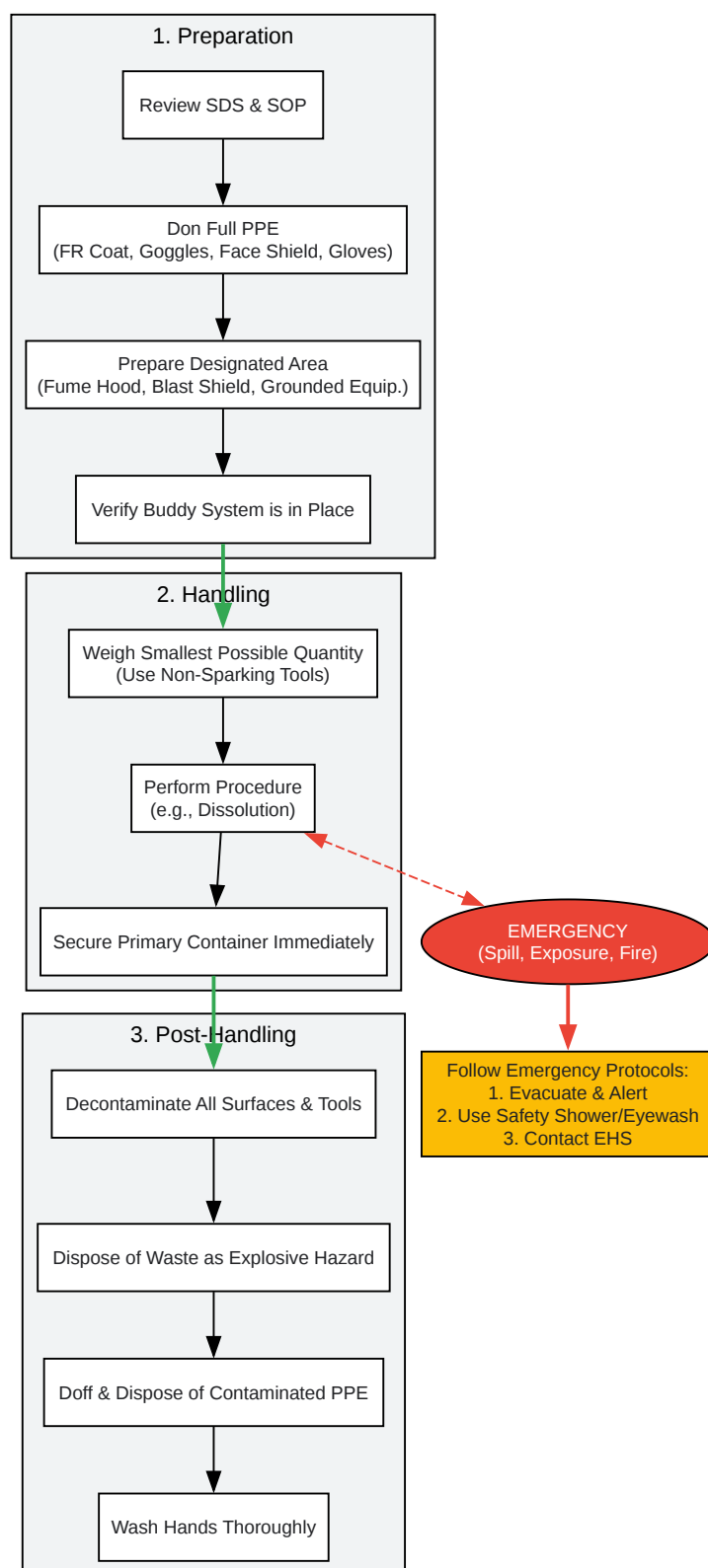
Procedure:

- Area Preparation: Clear the designated fume hood of all unnecessary chemicals, equipment, and ignition sources.[12][13] Place a blast shield between the user and the operation.[14]
- Weighing:
  - Using a non-sparking spatula, carefully transfer a small amount of the wetted picramide from its storage container to a tared weighing boat.[13]
  - CRITICAL: Avoid scraping, grinding, or applying any friction to the compound.[13] Do not scrape residues from surfaces.[13]
  - Immediately and securely close the primary container and return it to its designated storage location.[13]
- Dissolution:
  - Carefully transfer the weighed picramide into the appropriate volumetric flask.
  - Add a portion of the desired solvent to the flask.
  - Gently swirl the flask to dissolve the solid. Do not use sonication or vigorous shaking.
  - Once dissolved, dilute to the final volume with the solvent.
- Labeling and Storage:

- Clearly label the solution with the chemical name, concentration, solvent, preparation date, and all appropriate GHS hazard pictograms (Explosive, Toxic).
- Store in a tightly sealed container in a designated, secure, and cool location away from incompatible materials.[8]
- Decontamination and Waste Disposal:
  - All tools and surfaces must be decontaminated. Wipe surfaces with absorbent paper dampened with acetone, followed by a soap and water wash.[1]
  - Dispose of all contaminated materials (gloves, weighing paper, pipette tips) as hazardous explosive waste according to institutional guidelines.[13] Do not allow waste to accumulate.[13]

## Mandatory Visualizations

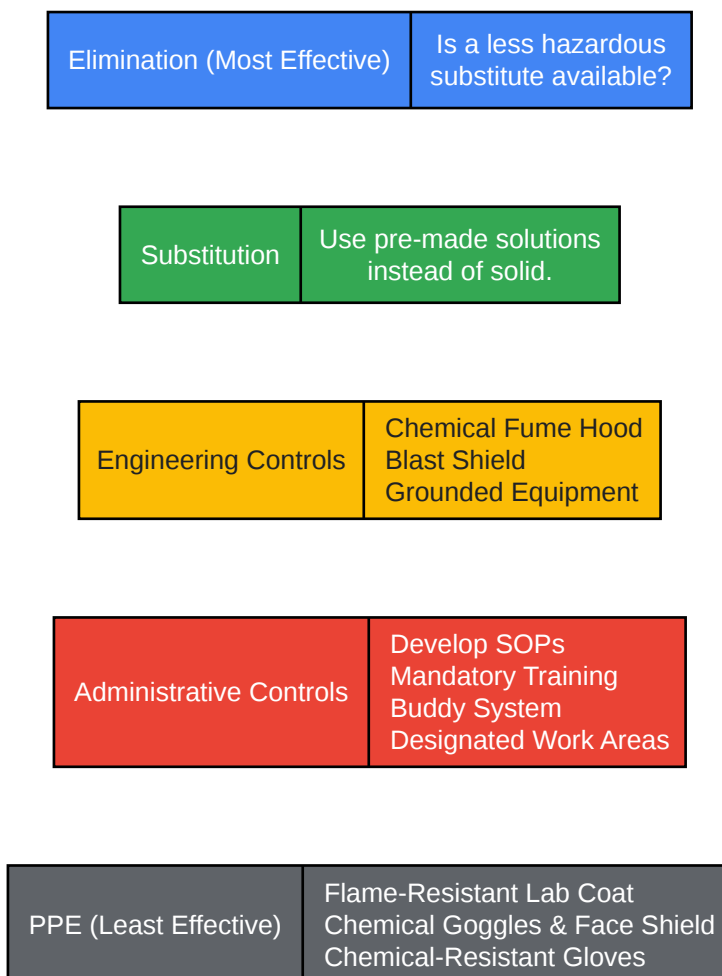
Diagram 1: Safe Handling Workflow for Picramide



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Caption: A generalized workflow for the safe handling of picramide in a laboratory setting.

Diagram 2: Hierarchy of Controls for Picramide Safety



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Caption: Hierarchy of controls for minimizing risks associated with picramide.

## Emergency Procedures

In any emergency, the immediate priority is personnel safety.

- Spill:
  - DO NOT attempt to clean up dry material.[10]
  - Evacuate the area immediately and alert personnel.[3] Isolate the spill area for at least 100 meters (330 feet).[1]

- Remove all sources of ignition.[1]
- If trained to do so, dampen the solid spill material with water or acetone from a safe distance.[1][10] Use absorbent pads dampened with water to collect the material.[10]
- Contact your institution's Environmental Health & Safety (EHS) office immediately.
- Skin Contact:
  - Immediately go to the nearest emergency shower.[15]
  - Remove all contaminated clothing while flushing the affected area with copious amounts of water for at least 15 minutes.[15]
  - Seek immediate medical attention.[15]
- Eye Contact:
  - Immediately flush eyes with water at an emergency eyewash station for at least 15 minutes, holding eyelids open.[10]
  - Seek immediate medical attention.[10]
- Inhalation:
  - Move the affected person to fresh air.[8][15]
  - Seek immediate medical attention.[15]
- Fire:
  - DO NOT fight a fire involving picramide if it has reached the cargo; the material may explode.[2]
  - Evacuate the area immediately and activate the fire alarm. Follow all institutional emergency procedures.



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## References

- 1. 2-AMINO-4,6-DINITROPHENOL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 2. 2-AMINO-4,6-DINITROPHENOL, WETTED WITH NOT LESS THAN 20% WATER | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 3. chemicalbook.com [chemicalbook.com]
- 4. eastharbourgroup.com [eastharbourgroup.com]
- 5. tcichemicals.com [tcichemicals.com]
- 6. Picramic acid - Wikipedia [en.wikipedia.org]
- 7. 2,4,6-Trinitroaniline - Wikipedia [en.wikipedia.org]
- 8. jayorganics.com [jayorganics.com]
- 9. westliberty.edu [westliberty.edu]
- 10. uthsc.edu [uthsc.edu]
- 11. Explosives and Reactive Chemicals | Research Safety [researchsafety.uky.edu]
- 12. SOP: Explosive Compounds | PennEHRS [ehrs.upenn.edu]
- 13. research.wayne.edu [research.wayne.edu]
- 14. 8.1 Explosives | Environment, Health and Safety [ehs.cornell.edu]
- 15. ehs.yale.edu [ehs.yale.edu]
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